

An In-depth Technical Guide to Methyl 2-Methyloxazole-5-acetate

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Methyl 2-Methyloxazole-5-acetate

Cat. No.: B2777956 Get Quote

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: No specific Safety Data Sheet (SDS) for **Methyl 2-Methyloxazole-5-acetate** (CAS No. 1276083-60-3) is publicly available. The information on safety and handling provided in this guide is based on data for structurally similar compounds and general principles of laboratory safety. All researchers should conduct a thorough risk assessment before handling this compound.

Chemical and Physical Properties

Methyl 2-Methyloxazole-5-acetate is a heterocyclic organic compound with the molecular formula C₇H₉NO₃.[1] Its chemical structure consists of a central oxazole ring substituted with a methyl group at the 2-position and an acetate group at the 5-position. While experimentally determined physical properties are not readily available, predicted values provide an estimation of its characteristics.



Property	Value	Source
CAS Number	1276083-60-3	[1]
Molecular Formula	С7Н9NО3	[1]
Molecular Weight	155.15 g/mol	[1]
IUPAC Name	methyl 2-(2-methyl-1,3-oxazol- 5-yl)acetate	[1]
Predicted Water Solubility	15 g/L	
Predicted logP	1.47	
Predicted Polar Surface Area	52.33 Ų	ChemAxon (via FooDB)
Predicted Hydrogen Bond Acceptor Count	4	ChemAxon (via FooDB)
Predicted Hydrogen Bond Donor Count	0	ChemAxon (via FooDB)
Predicted Rotatable Bond Count	2	ChemAxon (via FooDB)

Safety and Handling

Given the absence of a specific SDS, a cautious approach to handling **Methyl 2- Methyloxazole-5-acetate** is imperative. The following guidelines are based on the safety profiles of similar chemical entities and general laboratory best practices.

2.1. Hazard Identification

Based on related oxazole and acetate compounds, potential hazards may include:

- Skin and Eye Irritation: Direct contact may cause irritation.
- Respiratory Tract Irritation: Inhalation of dust or vapors may irritate the respiratory system.
- Unknown Toxicity: The toxicological properties have not been thoroughly investigated.



2.2. Personal Protective Equipment (PPE)

A standard suite of PPE should be worn at all times when handling this compound:

- Eye Protection: Safety glasses with side shields or goggles.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: Use in a well-ventilated area, preferably a fume hood. If aerosols or dust are generated, a respirator may be necessary.

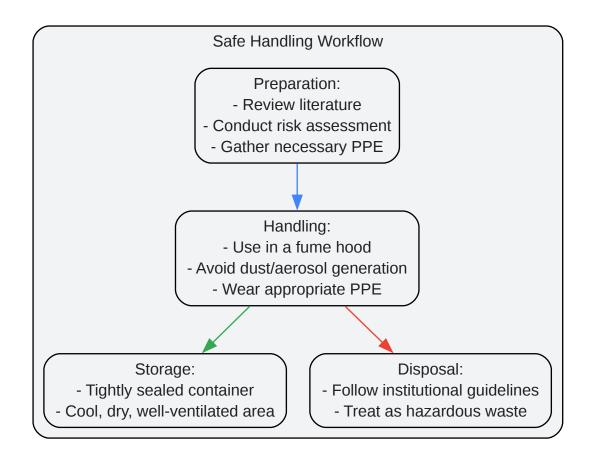
2.3. Handling and Storage

- Handling: Avoid creating dust or aerosols. Use in a chemical fume hood. Wash hands thoroughly after handling.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.

2.4. First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, lifting upper and lower eyelids. Seek medical attention.
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.





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A general workflow for the safe handling of laboratory chemicals.

Experimental Protocols

3.1. Generalized Synthesis of Methyl 2-Methyloxazole-5-acetate

A specific, detailed experimental protocol for the synthesis of **Methyl 2-Methyloxazole-5-acetate** is not readily available in the reviewed literature. However, a general approach can be inferred from established oxazole synthesis methods. One common method involves the reaction of an α -haloketone with an amide. For this specific molecule, a plausible route would be the reaction of a suitable 3-halo-4-oxopentanoate with acetamide.

General Procedure:

 Reaction Setup: A solution of the starting materials (e.g., methyl 3-chloro-4-oxopentanoate and acetamide) in a suitable solvent (e.g., a high-boiling point solvent like DMF or refluxing



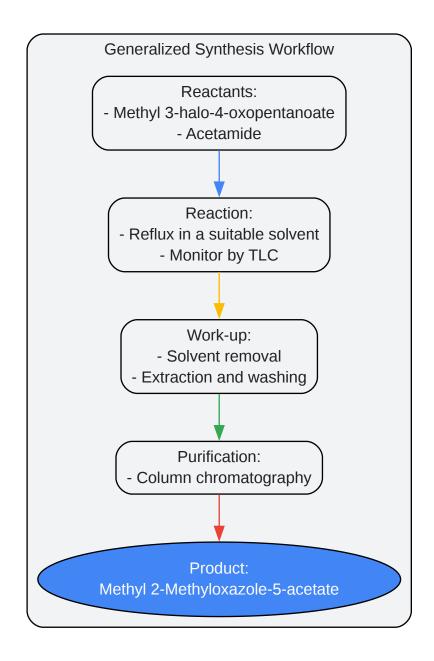




formic acid) is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.

- Reaction: The mixture is heated to reflux for several hours. The progress of the reaction is monitored by a suitable technique, such as Thin Layer Chromatography (TLC).
- Work-up: Upon completion, the reaction mixture is cooled to room temperature. The solvent is removed under reduced pressure. The residue is then dissolved in an organic solvent (e.g., ethyl acetate) and washed with water and brine.
- Purification: The organic layer is dried over anhydrous sodium sulfate, filtered, and concentrated. The crude product is then purified by column chromatography on silica gel to yield the pure **Methyl 2-Methyloxazole-5-acetate**.





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A generalized workflow for the synthesis of the target compound.

Biological Activity and Potential Applications

While no specific biological studies have been published for **Methyl 2-Methyloxazole-5-acetate**, the oxazole scaffold is a well-known pharmacophore present in numerous biologically active compounds.[2][3][4][5]

4.1. Known Activities of Related Oxazole Derivatives

Foundational & Exploratory



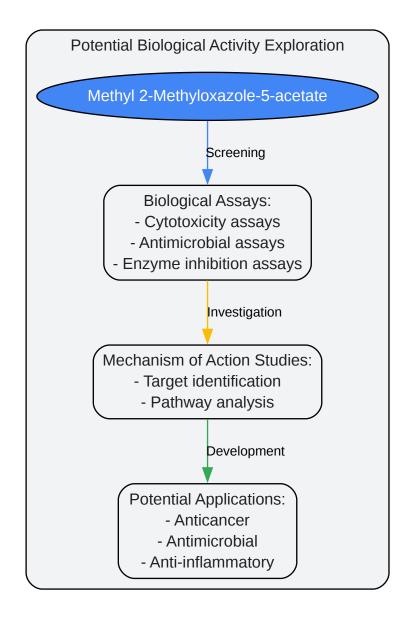


- Anticancer Activity: Many oxazole derivatives exhibit potent anticancer activity by targeting
 various cellular mechanisms.[6] Some act as tubulin polymerization inhibitors, disrupting
 microtubule formation and leading to cell cycle arrest and apoptosis.[6] Others have been
 shown to inhibit protein kinases, STAT3, and G-quadruplexes.[6]
- Antimicrobial Activity: The oxazole nucleus is a component of several compounds with antibacterial and antifungal properties.[2][3][5]
- Anti-inflammatory Activity: Some oxazole derivatives, such as the COX-2 inhibitor oxaprozin, are used as anti-inflammatory drugs.[3]
- Antitubercular and Antidiabetic Activities: The oxazole moiety has also been incorporated into molecules with antitubercular and antidiabetic effects.[2][4]

4.2. Potential Signaling Pathways

Given the known activities of related compounds, **Methyl 2-Methyloxazole-5-acetate** could potentially interact with several signaling pathways. For instance, if it possesses anticancer properties, it might modulate pathways involved in cell proliferation, apoptosis, and cell cycle regulation. As an anti-inflammatory agent, it could potentially interfere with the cyclooxygenase (COX) or lipoxygenase (LOX) pathways. However, it is crucial to emphasize that these are hypothetical and require experimental validation.





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A logical workflow for investigating the biological activity of the compound.

Conclusion

Methyl 2-Methyloxazole-5-acetate is a compound of interest due to the prevalence of the oxazole scaffold in medicinal chemistry. While specific data on its safety, handling, and biological activity are currently lacking, this guide provides a framework based on available information for similar compounds. Researchers and drug development professionals should proceed with caution, conducting thorough risk assessments and validating any potential



biological activities through rigorous experimentation. The potential for this compound to exhibit interesting pharmacological properties makes it a candidate for further investigation.

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